

Toxicological Profile of 5-Hydroxy-2-hexanone: An In-depth Technical Guide

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Compound of Interest

Compound Name: 5-Hydroxy-2-hexanone

Cat. No.: B1204603

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Executive Summary

5-Hydroxy-2-hexanone is a key metabolic intermediate of the industrial solvent 2-hexanone (methyl n-butyl ketone) and the environmental neurotoxin n-hexane. While not the ultimate toxic species, its formation is a critical step in the bioactivation pathway leading to the potent neurotoxin, 2,5-hexanedione. Consequently, understanding the toxicological profile of **5-Hydroxy-2-hexanone** is essential for evaluating the risks associated with exposure to its precursors. This technical guide provides a comprehensive overview of the current knowledge regarding the toxicology of **5-Hydroxy-2-hexanone**, with a focus on its metabolism, mechanism of toxicity, and the available (though limited) toxicological data. Much of the toxicological profile is inferred from studies on its parent compound, 2-hexanone, and its principal metabolite, 2,5-hexanedione, due to a scarcity of direct studies on **5-Hydroxy-2-hexanone** itself.

Chemical and Physical Properties

Property	Value	Reference
Chemical Name	5-Hydroxy-2-hexanone	[1] [2]
Synonyms	5-hydroxyhexan-2-one	[1] [3]
CAS Number	56745-61-0	[1] [2]
Molecular Formula	C6H12O2	[1] [2] [3]
Molecular Weight	116.16 g/mol	[1] [2] [3]
Appearance	Colorless liquid	[4]
Boiling Point	205.77 °C at 760 mmHg (estimated)	[1]
Melting Point	-3.75 °C (estimated)	[1]
Flash Point	81.15 °C (estimated)	[1]
Density	0.948 g/cm³ (estimated)	[1]
Solubility	Soluble in water	[4]

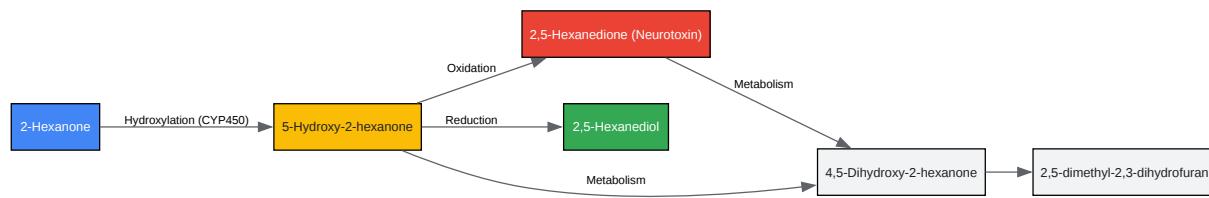
Toxicokinetics: Absorption, Distribution, Metabolism, and Excretion

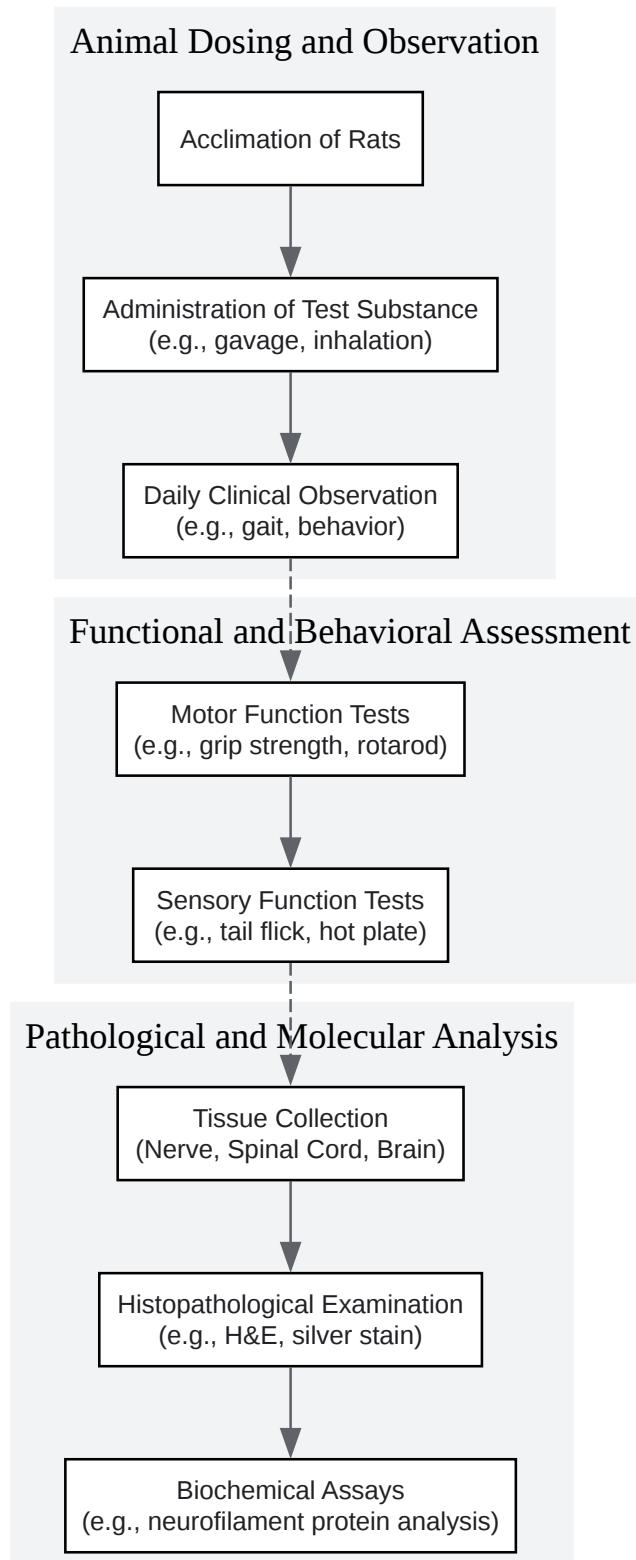
The toxicokinetics of **5-Hydroxy-2-hexanone** are intrinsically linked to the metabolism of its precursor, 2-hexanone.

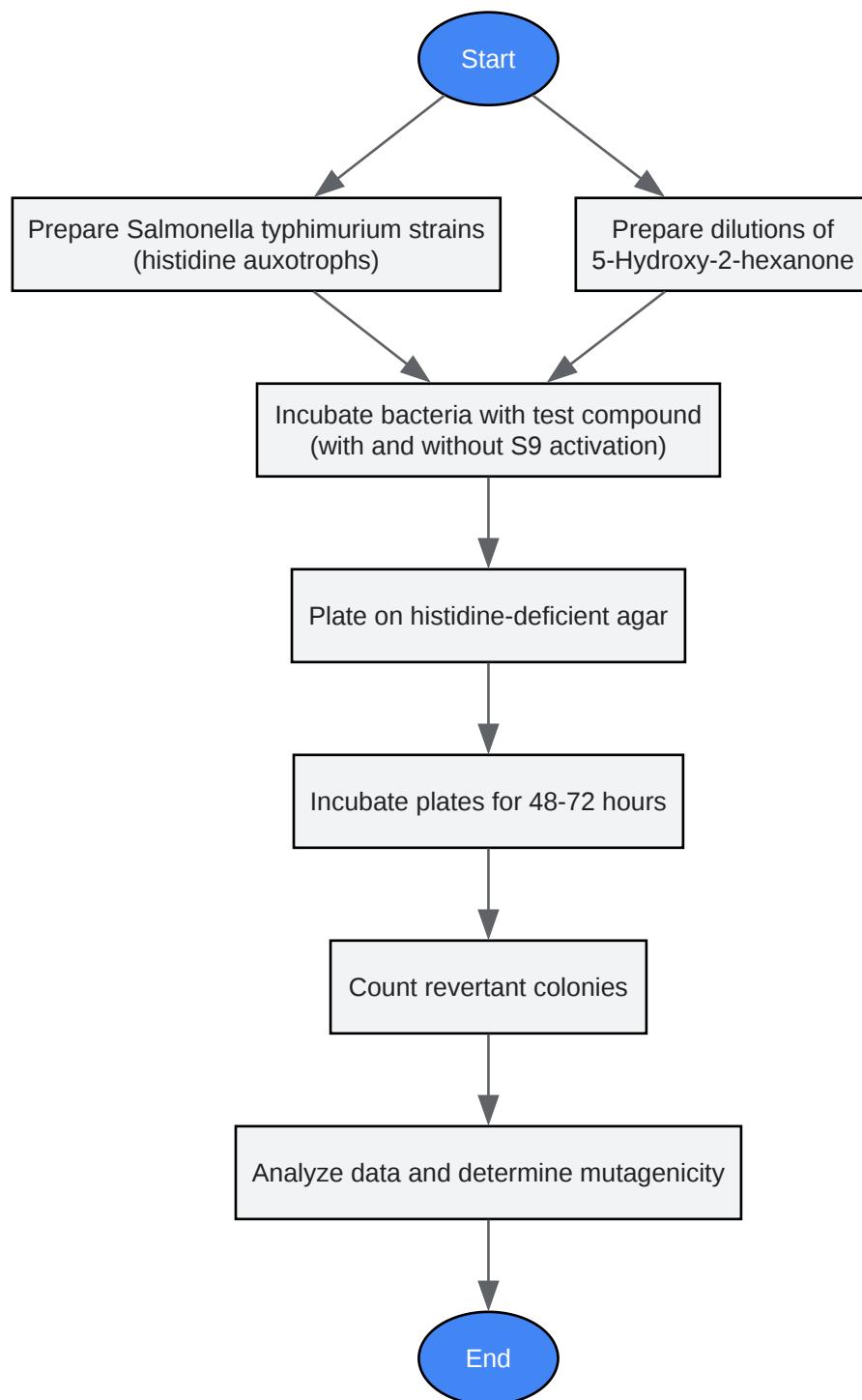
- Absorption: 2-Hexanone is readily absorbed following inhalation, oral, and dermal exposure. [\[4\]](#)[\[5\]](#) Following absorption, it is distributed to various tissues, including the liver, kidneys, and brain.[\[4\]](#)
- Metabolism: The metabolism of 2-hexanone is a critical determinant of its toxicity. It is primarily metabolized in the liver by cytochrome P450 enzymes. The initial step is hydroxylation to form **5-Hydroxy-2-hexanone**.[\[4\]](#)[\[5\]](#) This intermediate is then further oxidized to the ultimate neurotoxic metabolite, 2,5-hexanedione.[\[4\]](#)[\[5\]](#) **5-Hydroxy-2-hexanone** can also be reduced to 2,5-hexanediol.[\[4\]](#) A minor pathway may involve the conversion to 2,5-dimethyl-2,3-dihydrofuran.[\[4\]](#)

- Excretion: The metabolites of 2-hexanone, including glucuronide conjugates of 2-hexanol and 2,5-hexanediol, are primarily excreted in the urine.[4]

Metabolic Pathway of 2-Hexanone







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